

Isodecanol: A Technical Guide to Health and Safety

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Compound of Interest

Compound Name: *Isodecanol*

Cat. No.: *B1585472*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety considerations for **isodecanol** (CAS No. 25339-17-7), a branched-chain C10 alcohol. **Isodecanol** is utilized as a chemical intermediate in the production of plasticizers, as an ingredient in synthetic lubricants, and as an antifoaming agent.^{[1][2]} This document consolidates key toxicological data, outlines relevant experimental methodologies, and presents logical frameworks for safety assessment to support informed handling and risk evaluation in a professional research and development setting.

Physicochemical Properties

Isodecanol is a colorless, slightly viscous liquid with a mild alcoholic odor.^{[1][3][4]} Its physical and chemical characteristics are critical for understanding its potential exposure routes and behavior in various environments.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₂₂ O	[3]
Molecular Weight	158.28 g/mol	[1]
Physical State	Liquid	[4][5]
Boiling Point	215 - 225 °C	[4][5]
Melting Point	-60 °C to -78 °C	[4][5]
Flash Point	95 - 99 °C	[4][5]
Auto-ignition Temp.	266 - 280 °C	[1][4]
Vapor Pressure	0.02 mmHg (2.76 Pa) at 25 °C	[1][6]
Vapor Density	5.5 (Air = 1)	[1]
Solubility in Water	Insoluble (96 mg/L at 20 °C)	[1][6]
log Kow	3.71 - 3.94	[1][6]

Toxicological Profile

Isodecanol is classified as a skin and eye irritant.[3][5] The acute toxicity via oral and dermal routes is low. There is no evidence of sensitization, genotoxicity, carcinogenicity, or reproductive toxicity from available studies.[7]

Acute Toxicity

Isodecanol exhibits low acute toxicity following oral and dermal exposure. The substance is not classified as acutely toxic.[5]

Route	Species	Value	Source(s)
Oral	Rat	LD ₅₀ : > 2648 mg/kg bw	[4]
Rat	LD ₅₀ : 6400 mg/kg	[8][9]	
Dermal	Rabbit	LD ₅₀ : > 3.16 mL/kg bw	[4]
Rabbit	LD ₅₀ : 3150 mg/kg	[9]	
Inhalation	Mice, Rats, Guinea Pigs	LC ₅₀ : > 95.3 ppm	[4]

Irritation and Corrosion

- Skin Irritation: **Isodecanol** is classified as a skin irritant (Category 2).[3][5] Direct contact can cause irritation, and prolonged exposure may lead to dermatitis, dryness, and fissuring of the skin.[2][3][8]
- Eye Irritation: **Isodecanol** is classified as causing serious eye irritation (Category 2).[3][5] Vapor or splash contact may result in burning, tearing, and blurred vision.[2]

Sensitization

Based on available data, **isodecanol** is not classified as a respiratory or skin sensitizer.[5][7]

Genotoxicity and Carcinogenicity

- Genotoxicity: Multiple in vitro studies, including the Ames test, a mammalian cell gene mutation test, and a mammalian chromosomal aberration test, have demonstrated no genotoxic or mutagenic potential for **isodecanol**. [5] **Isodecanol** is not classified as a germ cell mutagen.[7]
- Carcinogenicity: **Isodecanol** is not classified as carcinogenic.[7]

Reproductive Toxicity

Isodecanol is not classified as a reproductive toxicant.[7]

Hazard Classification and Labeling

Under the Globally Harmonized System (GHS), **isodecanol** is classified with the following hazard statements:

- H315: Causes skin irritation.[1][3][5]
- H319: Causes serious eye irritation.[1][3][5]
- H411: Toxic to aquatic life with long lasting effects.[1][3][5]

The corresponding signal word is Warning.[1][3]

Occupational Health and Safety

Direct physical contact should be avoided, and handling should occur in a well-ventilated area or a chemical fume hood.[2]

Exposure Routes and Symptoms

- Inhalation: Inhalation of vapors may irritate the respiratory tract, causing symptoms such as cough, sore throat, dizziness, headache, and nausea.[6]
- Dermal Contact: Causes skin irritation, redness, and potential dermatitis with prolonged contact.[3][6]
- Eye Contact: Causes serious irritation, redness, pain, and tearing.[2][6]
- Ingestion: May cause nausea, vomiting, and diarrhea.[2][6]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields (conforming to EN 166 or NIOSH standards).[4]
- Skin Protection: Wear impervious, chemical-resistant gloves (e.g., nitrile) and protective clothing to prevent skin contact.[4]

- Respiratory Protection: If exposure limits are likely to be exceeded or irritation occurs, use a full-face respirator with an appropriate vapor cartridge.[4]

Occupational Exposure Limits (OELs)

There are currently no specific Permissible Exposure Limits (PELs) from OSHA, Recommended Exposure Limits (RELs) from NIOSH, or Threshold Limit Values (TLVs) from ACGIH established for **isodecanol**.[\[10\]](#)[\[11\]](#)[\[12\]](#) Employers should adhere to good industrial hygiene practices to minimize exposure.

Ecotoxicity

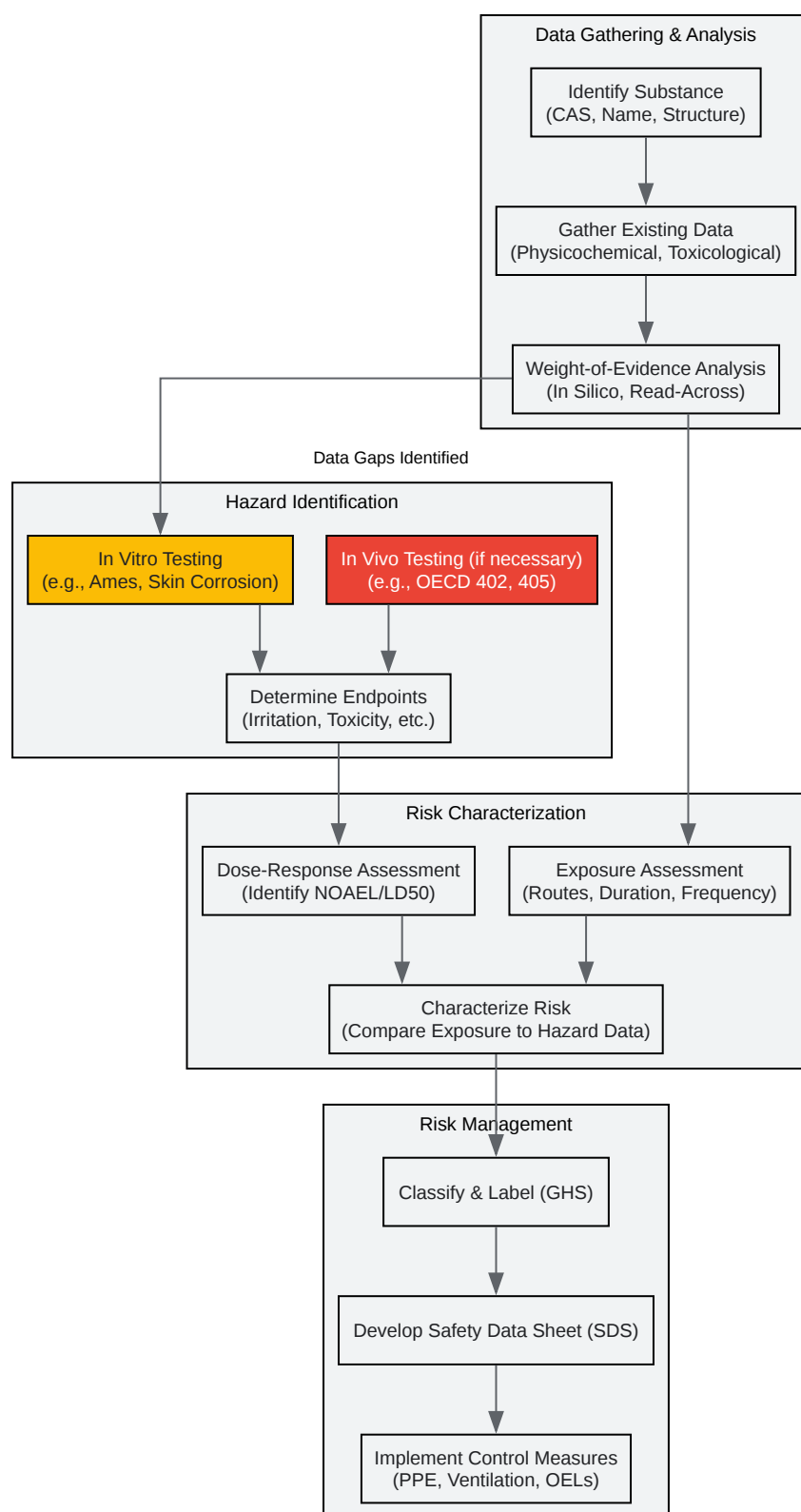
Isodecanol is classified as toxic to aquatic life with long-lasting effects.[\[5\]](#) It should be prevented from entering waterways and sewers.[\[13\]](#)

Test	Species	Value	Exposure	Source(s)
LC ₅₀	Oncorhynchus mykiss (Rainbow Trout)	3.1 mg/L	96 h	[4]
EL ₅₀	Daphnia magna (Water Flea)	6.2 mg/L	48 h	[4]
EC ₅₀	Green Alga	1.252 mg/L	96 h	[4]

Visualization of Safety and Metabolic Pathways

Chemical Safety Assessment Workflow

The following diagram illustrates a typical workflow for assessing the health and safety of a chemical substance like **isodecanol**.

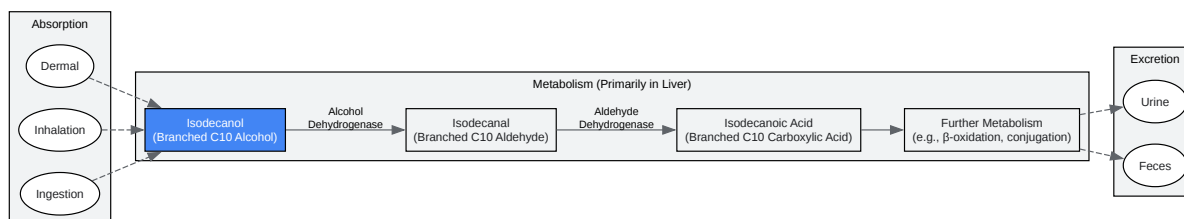


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Caption: Logical workflow for chemical health and safety assessment.

Postulated Metabolic Pathway of Isodecanol

While specific toxicokinetic studies for **isodecanol** are not readily available, a plausible metabolic pathway can be postulated based on the metabolism of other branched-chain fatty alcohols.[6] The primary route involves oxidation in the liver.



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